

# HO-PEG13-OH chemical structure and molecular weight

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## Compound of Interest

Compound Name: HO-PEG13-OH

Cat. No.: B102088

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## In-Depth Technical Guide: HO-PEG13-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **HO-PEG13-OH**, a monodisperse polyethylene glycol (PEG) derivative widely utilized in biomedical research and drug development. Its defined chain length and terminal hydroxyl groups make it a valuable building block for conjugation, linkers, and surface modifications.

## Chemical Identity and Properties

**HO-PEG13-OH**, also known as 3,6,9,12,15,18,21,24,27,30,33,36-Dodecaoxaoctatriacontane-1,38-diol, is a hydrophilic polymer with 13 ethylene glycol units. The terminal hydroxyl groups provide reactive sites for further chemical modifications.

Identifier	Value
Full Name	3,6,9,12,15,18,21,24,27,30,33,36-Dodecaoxaoctatriacontane-1,38-diol[1]
Synonyms	Diol PEG13, PEG13[1]
CAS Number	17598-96-8[1][2][3]
Molecular Formula	C <sub>26</sub> H <sub>54</sub> O <sub>14</sub> [1][2][3]
Molecular Weight	590.7 g/mol [1][2][3]
Appearance	Colorless or White[2][3]
Purity	≥95%[2][3][4]

## Applications in Research and Development

**HO-PEG13-OH** is a versatile molecule with a range of applications, primarily centered around its use as a flexible, hydrophilic linker.

- PROTACs: It is frequently employed as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs)[4][5][6]. The PEG chain connects a ligand for a target protein and a ligand for an E3 ubiquitin ligase, facilitating the degradation of the target protein.
- Bioconjugation: The terminal hydroxyl groups can be activated or modified to conjugate with other molecules such as peptides, proteins, antibodies, and small molecule drugs. This process, known as PEGylation, can improve the solubility, stability, and pharmacokinetic properties of the conjugated molecule.
- Surface Modification: **HO-PEG13-OH** can be used to modify the surfaces of nanoparticles, liposomes, and medical devices to reduce non-specific protein adsorption and improve biocompatibility.
- Drug Delivery: As a component of drug delivery systems, it can be used to create hydrogels and other matrices for controlled release applications.

## Chemical Structure

The chemical structure of **HO-PEG13-OH** consists of a repeating chain of 13 ethylene glycol units capped by hydroxyl groups at both ends.

Chemical structure of **HO-PEG13-OH**.

## Storage and Handling

For long-term storage, **HO-PEG13-OH** should be kept at -20°C.[4] It can be stored at 4°C for shorter periods.[4] When in solvent, it is recommended to store at -80°C for up to six months or -20°C for one month.[4] The compound is typically shipped at room temperature in the continental US.[4][5]

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